

# Alzodef interaction with soil enzymes and microbial activity

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Alzodef

Cat. No.: B094257

[Get Quote](#)

An In-Depth Technical Guide to the Interaction of **Alzodef** (Calcium Cyanamide) with Soil Enzymes and Microbial Activity

## Introduction: Unveiling the Dual Nature of Alzodef

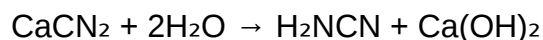
**Alzodef**, the commercial name for calcium cyanamide ( $\text{CaCN}_2$ ), is a unique agricultural compound with a multifaceted role that extends beyond simple fertilization.<sup>[1][2][3]</sup> First synthesized in the late 19th century, it represents one of the earliest synthetic nitrogen fertilizers and remains relevant due to its distinctive, dual-phase action in the soil environment.<sup>[4]</sup> Initially, it functions as a potent soil-sanitizing agent with fungicidal, herbicidal, and nematicidal properties.<sup>[5][6][7]</sup> Following this initial reactive phase, it undergoes a series of transformations to become a slow-release nitrogen fertilizer, ultimately providing ammonium to crops over an extended period.<sup>[8][9]</sup>

This guide, intended for researchers and agricultural scientists, delves into the complex biochemical cascade initiated by the application of **Alzodef** to soil. We will explore its fundamental chemical transformations, the subsequent impact on critical soil physicochemical properties, and its profound, often contradictory, effects on the activity of soil enzymes and the structure of microbial communities. Understanding these interactions is paramount for optimizing its use, enhancing soil health, and ensuring sustainable agricultural practices.

## Phase 1: The Reaction Phase - Chemical Transformation and Initial Soil Impact

Upon application to moist soil, **Alzodef** ( $\text{CaCN}_2$ ) does not remain inert. It initiates a multi-step transformation process that defines its efficacy and its environmental impact. This process is governed by soil moisture, temperature, and humus content.[8]

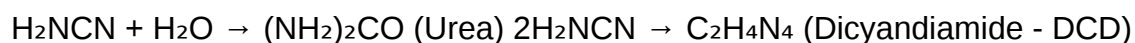
The primary reaction is hydrolysis, where calcium cyanamide reacts with water to form hydrogen cyanamide ( $\text{H}_2\text{NCN}$ ) and calcium hydroxide ( $\text{Ca}(\text{OH})_2$ ).[4][6][10]



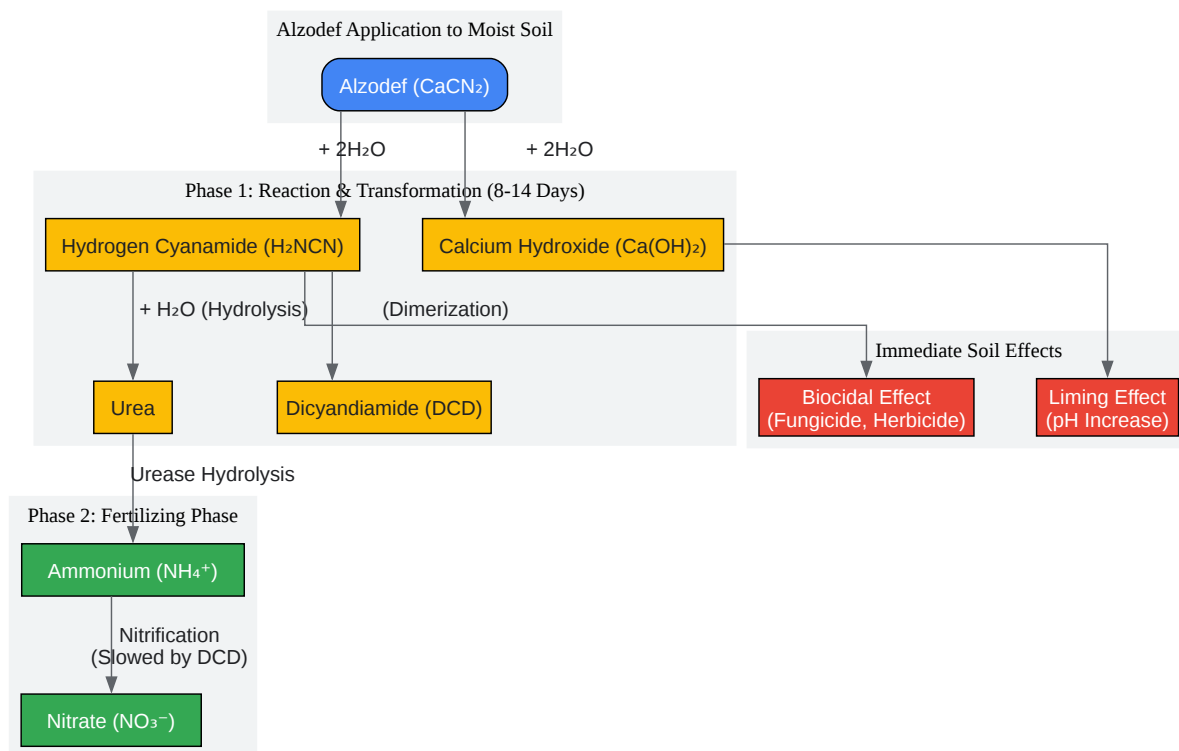
This initial step has two immediate and significant consequences:

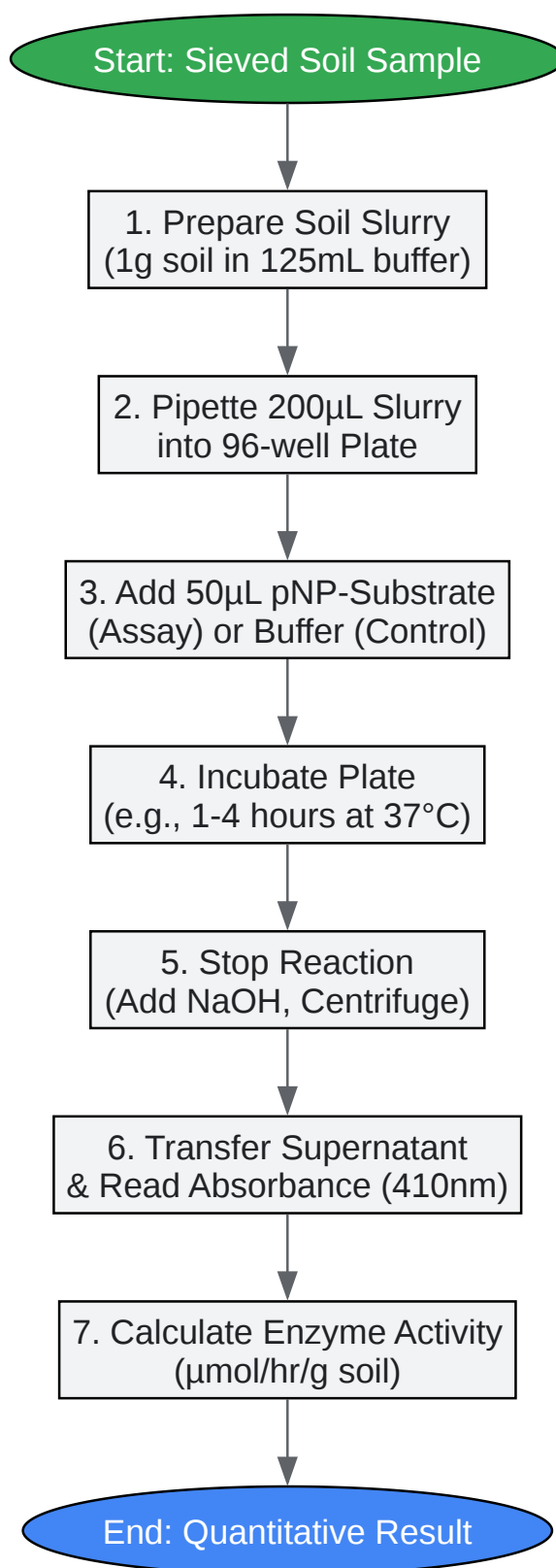
- **Biocidal Activity:** Hydrogen cyanamide is the primary active agent responsible for **Alzodef's** pesticidal effects.[7][11] It is toxic to a broad spectrum of organisms, including soil-borne pathogens, germinating weeds, and certain nematodes, effectively "sterilizing" the upper soil layer.[5][6]
- **Increased Soil pH:** The concurrent production of calcium hydroxide, a strong base, leads to a rapid and significant increase in soil pH.[5][12] This "liming effect" can neutralize soil acidity, which in turn reduces the bioavailability of toxic elements like exchangeable aluminum.[5][6]

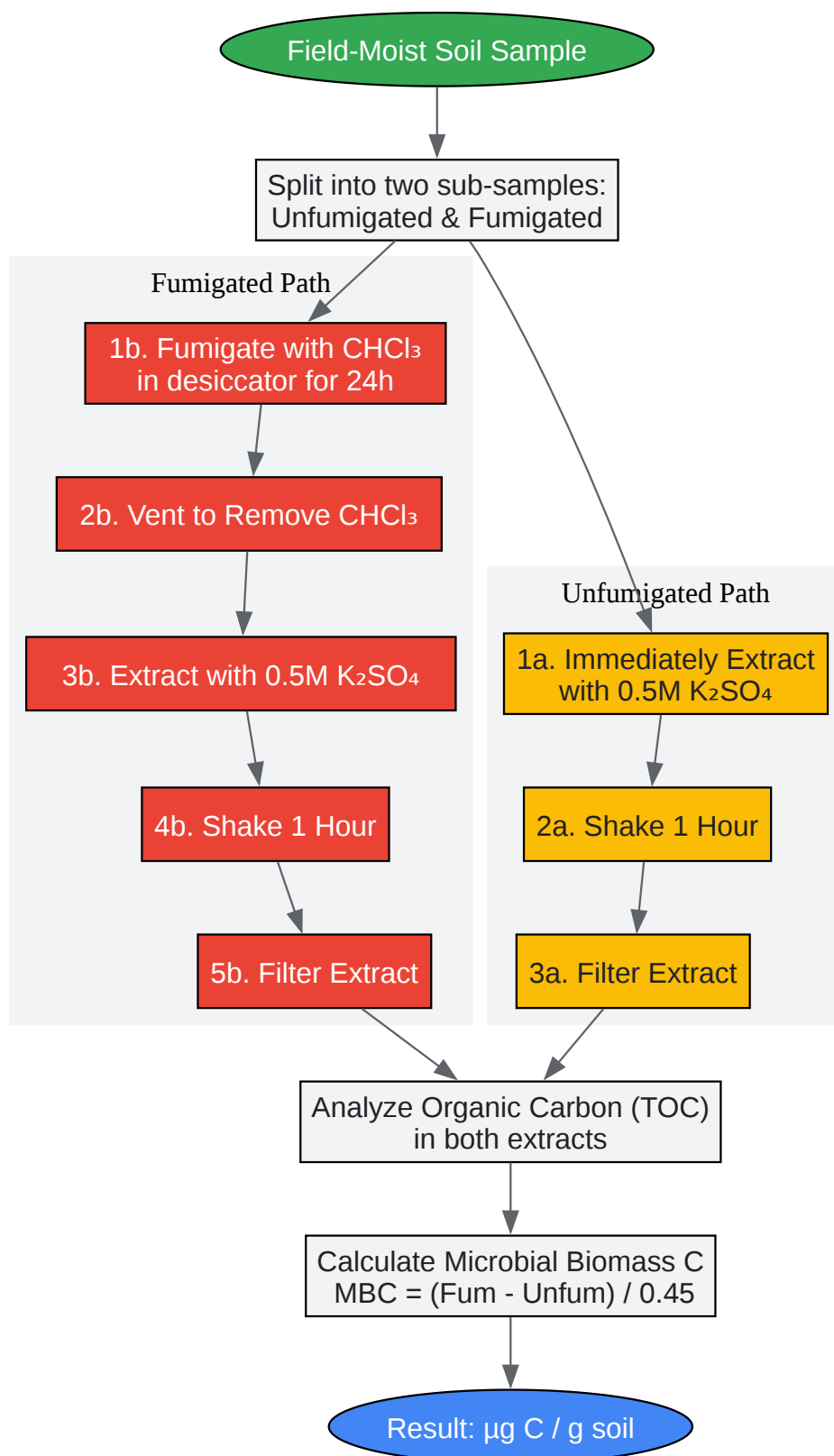
Hydrogen cyanamide is unstable in the soil and undergoes further conversion. A portion hydrolyzes to form urea ( $(\text{NH}_2)_2\text{CO}$ ), while another part dimerizes to form dicyandiamide (DCD).[6][8]



This complex series of reactions constitutes the "reaction phase," which typically lasts from 8 to 14 days.[8]







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Calcium cyanamide | 156-62-7 - BuyersGuideChem [buyersguidechem.com]
- 2. Calcium Cyanamide [chemball.com]
- 3. Cyanamide (Ref: LH 21,810A) [sitem.herts.ac.uk]
- 4. Calcium cyanamide - Wikipedia [en.wikipedia.org]
- 5. mdpi.com [mdpi.com]
- 6. ausveg.com.au [ausveg.com.au]
- 7. cabidigitallibrary.org [cabidigitallibrary.org]
- 8. Effect Calcium Cyanamide | Alzchem Group [alzchem.com]
- 9. CALCIUM CYANAMIDE - A SYNOPTIC REVIEW OF AN ENVIRONMENTALLY BENIGN FERTILISER WHICH ENHANCES SOIL HEALTH | International Society for Horticultural Science [ishs.org]
- 10. ELEMENTAL CHEMISTRY: Nitrolim calcium cyanamide [elementalchemistry.in]
- 11. Calcium cyanamide [sitem.herts.ac.uk]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Alzodef interaction with soil enzymes and microbial activity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094257#alzodef-interaction-with-soil-enzymes-and-microbial-activity]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)